

3-Methyl-isothiazol-5-ylamine hydrobromide material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-Methyl-isothiazol-5-ylamine
hydrobromide

Cat. No.: B1423579

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An In-depth Technical Guide: 3-Methyl-isothiazol-5-ylamine hydrobromide

This document serves as a comprehensive technical and safety guide for researchers, scientists, and drug development professionals working with **3-Methyl-isothiazol-5-ylamine hydrobromide**. Its purpose is to move beyond a standard Material Safety Data Sheet (MSDS) by providing not only the necessary safety protocols but also the scientific rationale behind them, ensuring a culture of safety and informed experimental design.

Introduction: Understanding the Compound

3-Methyl-isothiazol-5-ylamine hydrobromide (CAS No. 1208081-54-2) is a heterocyclic amine belonging to the isothiazole family.[1] While isothiazole derivatives are broadly recognized as potent biocides, this specific compound is primarily of interest as a chemical intermediate or building block in synthetic chemistry.[2][3] Notably, its free base form, 5-amino-3-methylisothiazole, is a documented precursor in the synthesis of compounds with significant antibacterial properties, demonstrating its potential value in drug discovery pipelines.[4]

This guide provides an in-depth analysis of its hazard profile, detailed protocols for safe handling and emergency response, and insights into its synthetic applications, grounded in authoritative data.


Section 1: Chemical and Physical Identity

A precise understanding of a compound's physical properties is the foundation of its safe and effective use in a laboratory setting.

Property	Value	Source
CAS Number	1208081-54-2	
Molecular Formula	C ₄ H ₆ N ₂ S · BrH	[1]
Molecular Weight	195.08 g/mol	[1]
Appearance	Off-white solid	
Purity	Typically ≥95%	
Storage Temperature	Room temperature	
InChI Key	KBXGAMBTNVXBKV- UHFFFAOYSA-N	

Section 2: Hazard Identification and GHS Classification

3-Methyl-isothiazol-5-ylamine hydrobromide is classified as a hazardous substance. Adherence to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals is mandatory.

Pictogram	Signal Word	Hazard Statements (H-Codes)	Precautionary Statements (P-Codes)
	Warning	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P302+P352 : IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Expert Analysis of Hazards:

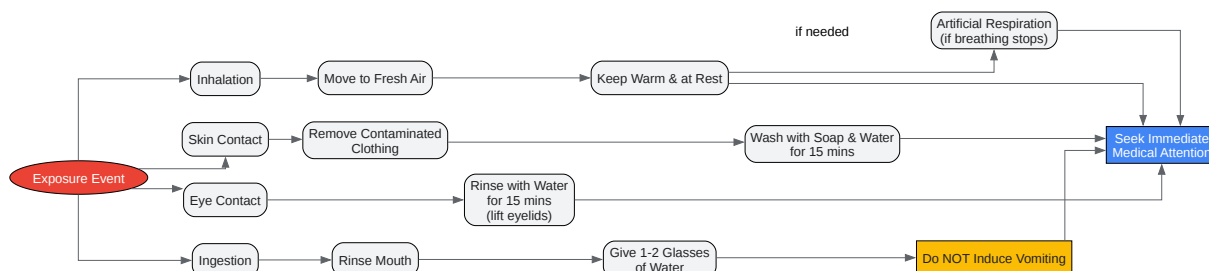
- H302/H312/H332 (Harmful): These codes indicate moderate acute toxicity across three major exposure routes: oral, dermal, and inhalation. This multi-route hazard profile necessitates the use of comprehensive personal protective equipment (PPE) to prevent any contact.
- H315/H319 (Irritant): The compound is a confirmed skin and eye irritant. The mechanism likely involves localized chemical reactions with tissues. This underscores the criticality of using proper gloves and safety glasses, as even minor contact can lead to irritation.
- H335 (Respiratory Irritant): As a solid powder, the primary inhalation risk is from airborne dust particles, which can irritate the respiratory tract. All weighing and transfer operations must be conducted within a certified chemical fume hood to mitigate this risk.

A Critical Distinction: Not a Biocidal Isothiazolinone

It is imperative for researchers to distinguish **3-Methyl-isothiazol-5-ylamine hydrobromide** from common biocidal isothiazolinones like Methylisothiazolinone (MIT) or Methylchloroisothiazolinone (MCI).[3][5] Those compounds are ketones (isothiazol-3-ones) and exhibit a much higher and more severe toxicity profile, often including skin corrosion and sensitization.[2][6] The subject of this guide is an amine (isothiazol-5-ylamine), and its hazard data should not be conflated with that of other, structurally different isothiazoles.

Section 3: Emergency First-Aid Protocols

In the event of an exposure, immediate and correct action is critical. The following protocols are based on standard emergency procedures for chemical hazards.[7]



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Caption: First-Aid Decision Workflow for Exposure Events.

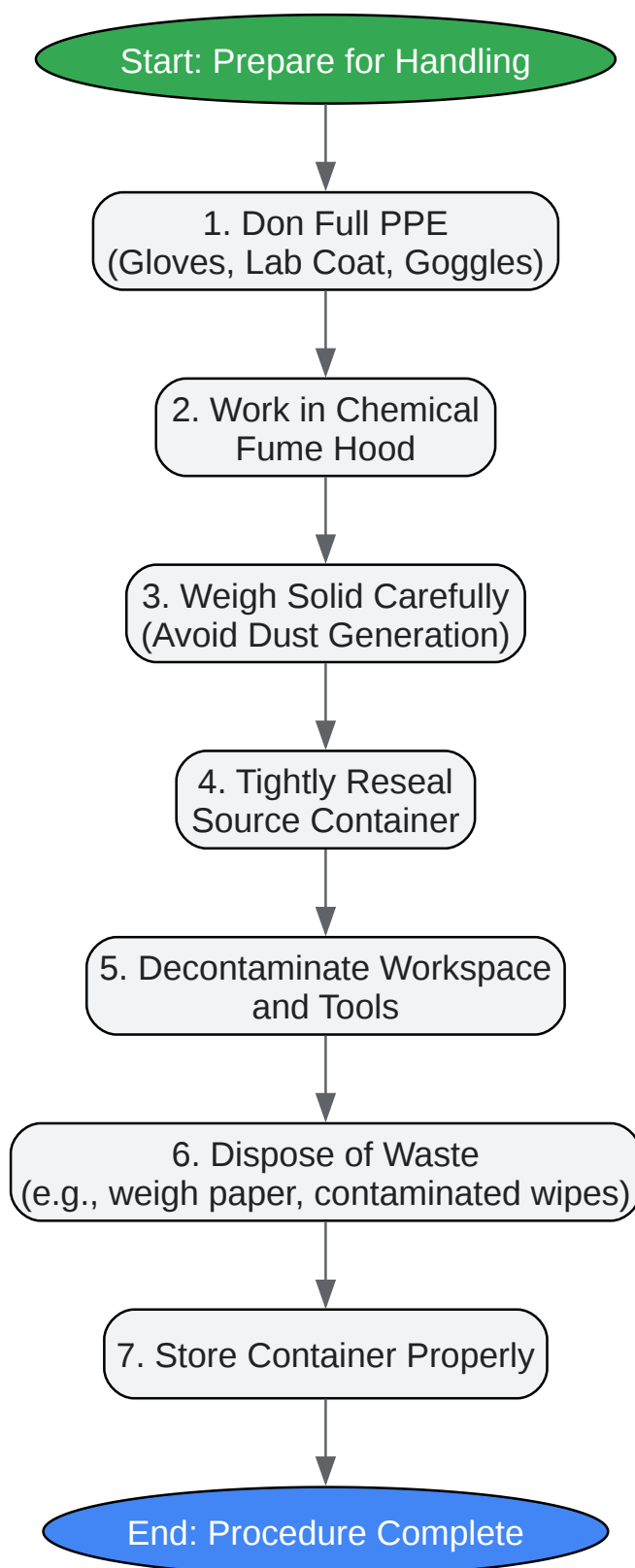
Step-by-Step First-Aid Measures:

- **Inhalation:** Immediately move the exposed person to fresh air. Keep them warm and at rest. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[7]

- Skin Contact: Take off all contaminated clothing immediately. Flush the affected skin with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.
[7]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, have them rinse their mouth with water and drink one to two glasses of water to dilute the substance. Call a physician or poison control center immediately.

Section 4: Safe Handling and Storage Protocols

A proactive approach to safety through established handling and storage procedures is the most effective way to prevent exposure.



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Caption: Standard Operating Procedure for Safe Handling.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat. Ensure exposed skin is covered.
- Respiratory Protection: Not required if work is performed within a functioning chemical fume hood. If dust is generated outside of a hood, a NIOSH-approved respirator is necessary.

Handling:

- All work must be conducted under a chemical fume hood to avoid inhalation of dust.
- Avoid all contact with skin and eyes.[\[8\]](#)
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling the material.[\[8\]](#)

Storage:

- Store in a tightly closed container in a dry, well-ventilated area.[\[8\]](#)
- Keep locked up or in an area accessible only to qualified personnel.
- While room temperature storage is acceptable, some sources note potential air sensitivity, suggesting that storing under an inert atmosphere could be a best practice for long-term stability.

Section 5: Accidental Release and Disposal

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).

- Protect: Don full PPE, including respiratory protection if necessary.
- Contain: Cover the spill with a dry, inert absorbent material such as sand, vermiculite, or commercial sorbent pads. Do not use combustible materials like sawdust.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste. Avoid creating dust.[9]
- Clean: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of the container as hazardous waste according to institutional and local regulations.

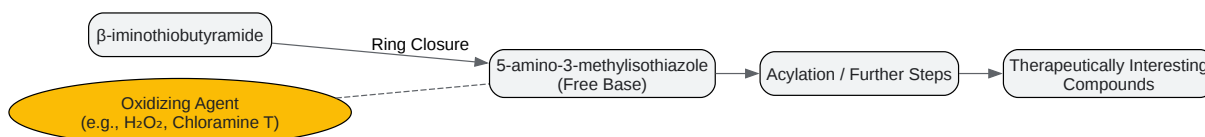
Waste Disposal:

- Disposal of this material and its container must be done at a hazardous or special waste collection point.[10] Do not allow the product to enter drains.

Section 6: Application Insight: A Precursor in Synthesis

Beyond its hazard profile, 3-Methyl-isothiazol-5-ylamine is a valuable synthetic intermediate. A key application is its use in producing S-p-aminobenzenesulphonamido-3-methyl isothiazole, a compound noted for its antibacterial activity.[4] The synthesis pathway provides a practical context for its use in a drug development setting.

The core transformation involves the oxidative ring-closure of a β -iminothioamide precursor.[4] This highlights the compound's role as a foundational scaffold for building more complex, biologically active molecules.



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Caption: Conceptual Synthetic Pathway.

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